

Solubility Profile of Hydroxy-PEG4-(CH2)2-Boc: A Technical Guide

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Compound of Interest

Compound Name: Hydroxy-PEG4-(CH2)2-Boc

Cat. No.: B1673976

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **Hydroxy-PEG4-(CH2)2-Boc**, a heterobifunctional linker commonly employed in the development of Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Understanding the solubility of this linker is critical for its handling, formulation, and the overall success of conjugation strategies.

Physicochemical Properties

Property	Value
CAS Number	518044-32-1[1]
Molecular Formula	C15H30O7[1]
Molecular Weight	322.39 g/mol [1]

Quantitative Solubility Data

Quantitative solubility data for **Hydroxy-PEG4-(CH2)2-Boc** is not extensively published across a wide range of solvents. However, specific data in dimethyl sulfoxide (DMSO) is available.

Solvent	Quantitative Solubility
DMSO	10 mM[2]

Qualitative Solubility Profile

The chemical structure of **Hydroxy-PEG4-(CH₂)₂-Boc**, which features a hydrophilic polyethylene glycol (PEG) chain, strongly suggests its solubility profile. The PEG component enhances aqueous solubility.^{[3][4][5][6]} Based on the properties of similar PEGylated molecules, the following qualitative solubility can be inferred:

Solvent	Qualitative Solubility	Rationale
Water	Soluble	The hydrophilic PEG chain enhances solubility in aqueous media. ^[3]
Phosphate-Buffered Saline (PBS)	Soluble	Expected to be soluble due to its aqueous nature. ^[3]
Ethanol	Soluble	PEGs are generally soluble in alcohols. ^[3]
Methanol	Soluble	PEGs are generally soluble in alcohols. ^[3]
Dimethyl Sulfoxide (DMSO)	Soluble	A common polar aprotic solvent for a wide range of organic compounds. ^[3]
Dichloromethane (DCM)	Soluble	Often used as a solvent for reactions involving Boc-protected compounds. ^[3]
Acetonitrile	Soluble	PEGs are known to be soluble in acetonitrile. ^[3]
Diethyl Ether	Slightly Soluble / Insoluble	PEGs have limited solubility in ether. ^[3]
Hexanes	Insoluble	As a non-polar aliphatic hydrocarbon, it is unlikely to dissolve the polar PEG linker. ^[3]

Experimental Protocol for Quantitative Solubility Determination

For applications requiring precise solubility values, the following protocol outlines a standard method for determining the equilibrium solubility of **Hydroxy-PEG4-(CH₂)₂-Boc**.^[3]

Objective: To determine the saturation solubility of **Hydroxy-PEG4-(CH₂)₂-Boc** in various solvents at a specified temperature.

Materials:

- **Hydroxy-PEG4-(CH₂)₂-Boc**
- Selected solvents (e.g., water, PBS, ethanol, DMSO)
- Vials with screw caps
- Shaker or rotator at a controlled temperature
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or ELSD) or a quantitative analytical method like qNMR.^[3]
- Volumetric flasks and pipettes

Procedure:

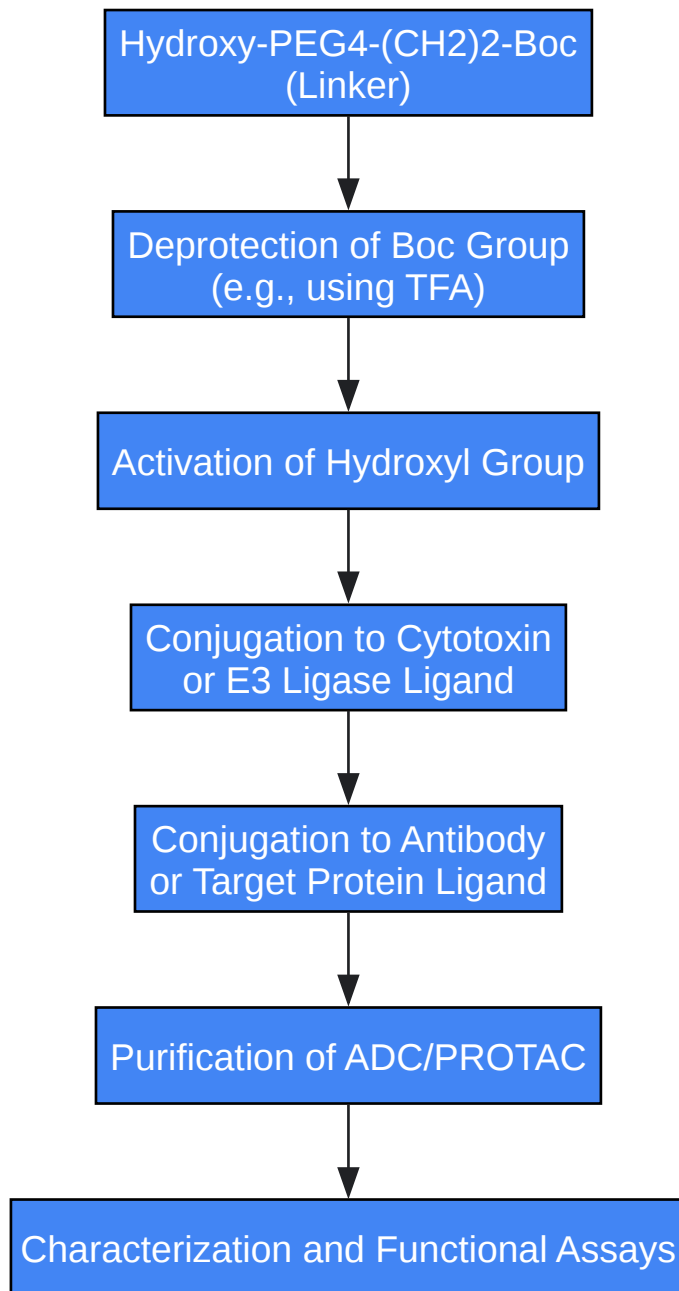
- Preparation of Saturated Solutions:
 - Add an excess amount of **Hydroxy-PEG4-(CH₂)₂-Boc** to a known volume of the selected solvent in a vial. The excess solid should be clearly visible.
 - Seal the vials and place them on a shaker or rotator in a temperature-controlled environment (e.g., 25 °C).

- Equilibrate the solutions for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, centrifuge the vials at high speed to pellet the excess solid.
 - Carefully withdraw an aliquot of the supernatant without disturbing the solid pellet.
 - Filter the supernatant through a syringe filter to remove any remaining solid particles.
- Analysis:
 - Prepare a series of standard solutions of **Hydroxy-PEG4-(CH₂)₂-Boc** of known concentrations.
 - Analyze the standard solutions and the filtered supernatant from the saturated solution using a validated analytical method (e.g., HPLC).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of the compound in the saturated solution by interpolating from the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL or mol/L.^[3]

Visualization of Experimental and Application Workflows

To further illustrate the context in which the solubility of **Hydroxy-PEG4-(CH₂)₂-Boc** is a critical parameter, the following diagrams outline the general workflow for its application in ADC/PROTAC synthesis and a typical workflow for determining its quantitative solubility.

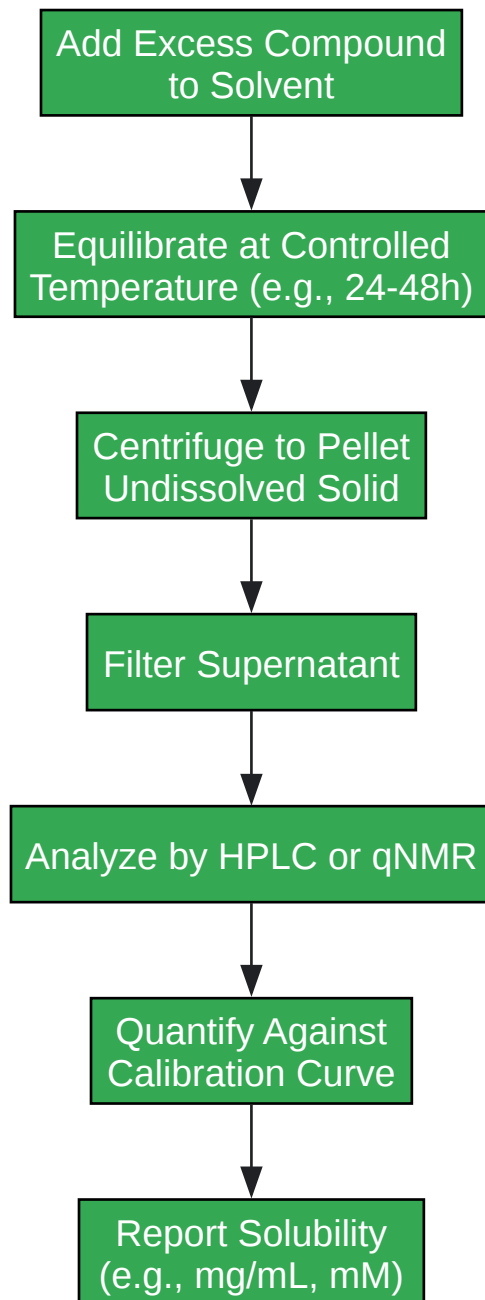
Workflow for ADC/PROTAC Synthesis



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ADC/PROTAC Synthesis Workflow

Quantitative Solubility Determination Workflow



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Solubility Determination Workflow

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